

L-Valine-1-13C storage conditions and stability

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Compound Focus: L-Valine-1-13C

CAS No.: 81201-85-6

Cat. No.: S1911025

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Storage & Handling Specifications

The following table summarizes the key storage and handling parameters for **L-Valine-1-13C** based on supplier information and general safety data for L-Valine.

Parameter	Specification / Condition
Recommended Storage Temperature	4°C, sealed storage [1]
Long-Term Storage	-80°C (6 months) or -20°C (1 month), sealed and protected from moisture & light [1]
Appearance	White to off-white solid [1]
Storage Environment	Keep container tightly sealed in a cool, well-ventilated area. Keep away from moisture, light, and ignition sources [2] [1].
Handling Precautions	Avoid dust formation and inhalation. Use with adequate ventilation. Wear appropriate personal protective equipment, including safety goggles, gloves, and impervious clothing [2].

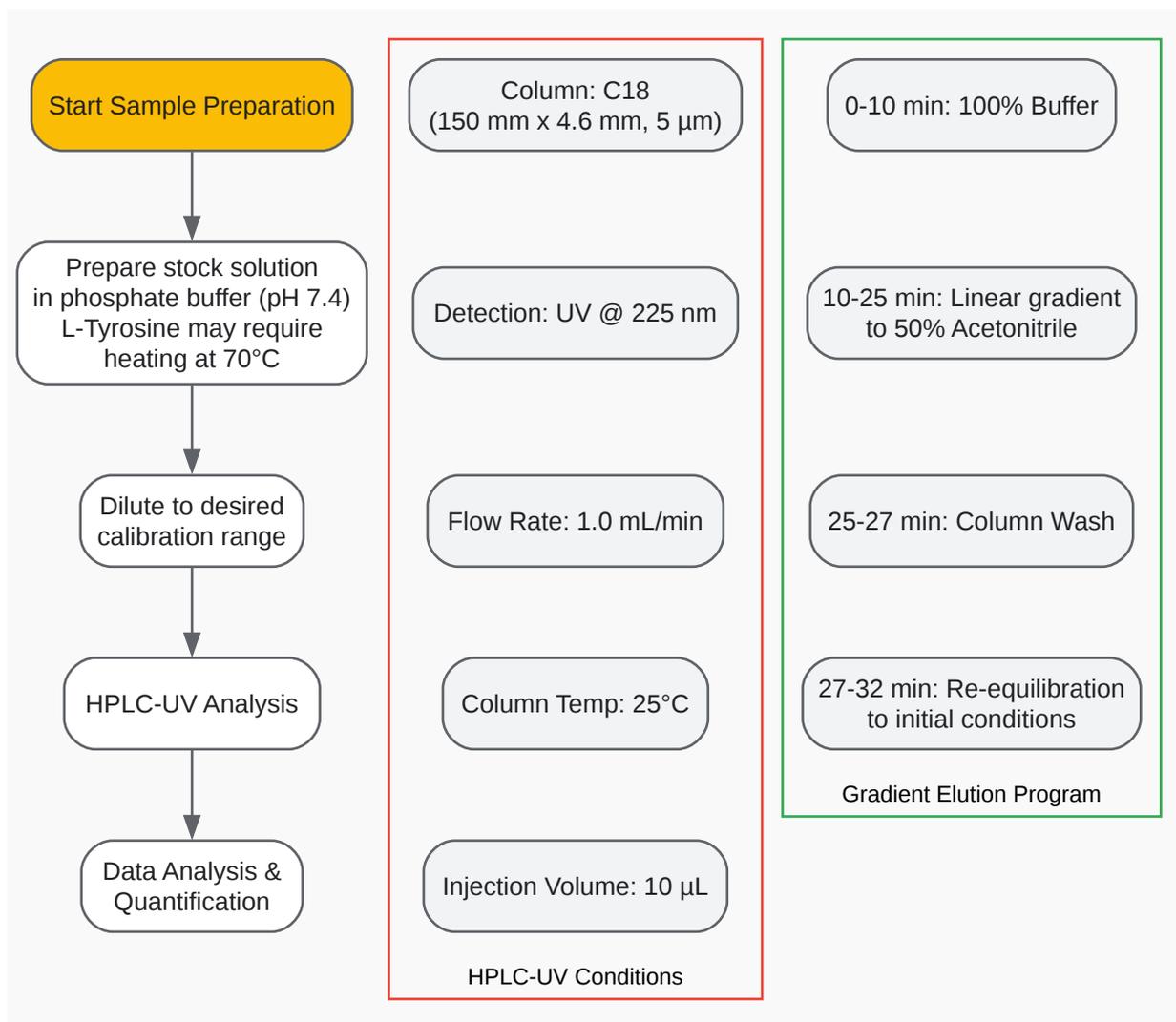
Solution Preparation & Stability

For *in vitro* research, **L-Valine-1-13C** can be dissolved in water.

- **Solvent:** Water [1].
- **Solubility:** 20 mg/mL (169.29 mM) [1]. The solution may require ultrasonication to dissolve fully.
- **Solution Storage:** Once prepared, filter the solution through a 0.22 μm filter. For best stability, aliquot the solution to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month [1].

Analytical Protocol: HPLC-UV Separation and Quantification

To verify the purity and concentration of **L-Valine-1-13C** in a mixture or solution, you can use a method for underivatized amino acids. The following protocol, adapted from a published procedure, allows for the simultaneous analysis of valine and other essential amino acids without the need for complex derivatization [3].



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Key Steps in the Workflow:

- **Sample Preparation:** The analyte is dissolved in a 10 mM phosphate buffer at pH 7.4. Due to low solubility, L-Tyrosine requires heating at 70°C for less than 5 minutes [3].
- **HPLC-UV Analysis:** Separation uses a gradient elution on a C18 column. The run starts with 100% phosphate buffer, then the proportion of acetonitrile increases to 50% over 15 minutes. Valine and other amino acids are detected by UV absorption at 225 nm [3].
- **Data Analysis:** The concentration of **L-Valine-1-13C** in an unknown sample can be determined by comparing its peak area to a calibration curve. The published method was validated for L-valine over a linearity range of 50–400 µg/mL [3].

Frequently Asked Questions

What is the CAS number for L-Valine-1-13C? The CAS number is **81201-85-6** [1].

Is L-Valine hazardous? According to the Safety Data Sheet for non-labeled L-Valine, it is **not classified as a hazardous substance** [2]. However, standard laboratory precautions should always be followed to avoid inhalation, ingestion, or contact with skin and eyes [2].

Where can I find the exact isotopic purity of my product? The certificate of analysis (CoA) provided with the product by the manufacturer contains this specific information. For the product from Sigma-Aldrich, the isotopic purity is **99 atom % 13C** [4].

The solid has been stored at room temperature for a week. Is it still usable? Short-term storage of the **solid** at room temperature is likely acceptable if the container was **tightly sealed** and protected from moisture [2] [1]. For critical quantitative work, it is best to confirm its stability and purity using an analytical method like the HPLC protocol above. For **prepared solutions**, follow the recommended storage conditions at -20°C or -80°C [1].

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References

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